

# Biosynthesis pathway of E12-Tetradecenyl acetate in insects

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## Compound of Interest

Compound Name: *E12-Tetradecenyl acetate*

Cat. No.: *B1237461*

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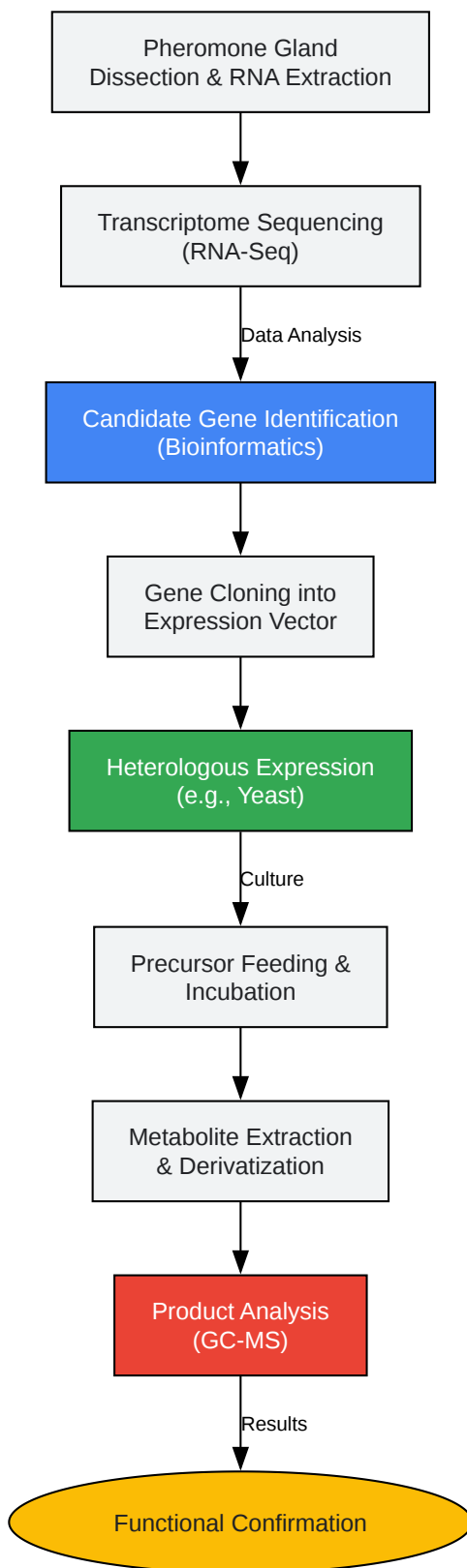
## Core Biosynthesis Pathway

The production of (E)-12-tetradecenyl acetate and similar Type I moth pheromones originates from fatty acid metabolism. The pathway involves a sequence of enzymatic modifications to a saturated fatty acid precursor, typically palmitic acid (C16) or stearic acid (C18). The core process involves desaturation, optional chain-shortening, reduction, and final acetylation to produce the volatile acetate ester.<sup>[1][2]</sup>

The biosynthesis is a multi-step process catalyzed by several key enzymes:

- **De Novo Fatty Acid Synthesis:** The pathway begins with a common saturated fatty acid precursor, such as tetradecanoic acid (myristic acid, 14:Acid). In many cases, a longer fatty acid like palmitic acid (16:Acid) is produced first and then modified.
- **Desaturation:** A key fatty acyl-CoA desaturase (FAD) introduces a double bond at a specific position and with specific stereochemistry.<sup>[3]</sup> For (E)-12-tetradecenyl acetate, a  $\Delta^{12}$ -desaturase acts on a 14-carbon fatty acyl-CoA precursor to create the double bond. The specificity of this enzyme is critical for determining the final pheromone component.<sup>[4][5][6]</sup>
- **Reduction:** A fatty acyl-reductase (FAR) reduces the fatty acyl-CoA intermediate to its corresponding fatty alcohol, (E)-12-tetradecenol.<sup>[2][7]</sup> These enzymes often exhibit broad substrate preferences but are crucial for converting the precursor into an alcohol.<sup>[7]</sup>

- Acetylation: In the final step, an acetyltransferase transfers an acetyl group from acetyl-CoA to the fatty alcohol, forming the final pheromone component, (E)-12-tetradecenyl acetate.<sup>[4]</sup> While the specific acetyltransferases in many insects remain uncharacterized, functional equivalents have been identified and used in heterologous systems.<sup>[8][9]</sup>



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## References

- 1. frontiersin.org [frontiersin.org]
- 2. Frontiers | Developments in Fatty Acid-Derived Insect Pheromone Production Using Engineered Yeasts [frontiersin.org]
- 3. researchgate.net [researchgate.net]
- 4. ent.iastate.edu [ent.iastate.edu]
- 5. Biosynthetic pathway for producing the sex pheromone component (Z,E)-9,12-tetradecadienyl acetate in moths involves a delta 12 desaturase - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Biosynthetic pathway for producing the sex pheromone component (Z,E)-9,12-tetradecadienyl acetate in moths involves a  $\Delta$  12 desaturase - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Developments in Fatty Acid-Derived Insect Pheromone Production Using Engineered Yeasts - PMC [pmc.ncbi.nlm.nih.gov]
- 8. The Yeast ATF1 Acetyltransferase Efficiently Acetylates Insect Pheromone Alcohols: Implications for the Biological Production of Moth Pheromones - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. researchgate.net [researchgate.net]
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